

Safeguarding Your Research: A Comprehensive Guide to Handling DDO-2728

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Compound of Interest

Compound Name: DDO-2728

Cat. No.: B15135484

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For researchers and scientists in the field of drug development, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the handling of **DDO-2728**, a selective ALKBH5 inhibitor. Adherence to these procedures is critical for minimizing risk and ensuring a safe research environment.

Essential Safety and Handling Precautions

Proper handling of **DDO-2728** begins with a thorough understanding of its properties and the necessary precautions. The following table summarizes key quantitative data for **DDO-2728**.

Property	Value	Source
Molecular Formula	C28H17F3N4O7	Probechem
Molecular Weight	578.46 g/mol	Probechem[1]
Appearance	Solid powder	Probechem
CAS Number	3029515-97-4	Probechem[1]
Recommended Storage	Keep container tightly sealed in a cool, well-ventilated area. Away from direct sunlight and sources of ignition.	Probechem[1]

Personal Protective Equipment (PPE)

When handling **DDO-2728**, the use of appropriate personal protective equipment is mandatory to prevent exposure.^[1]

- Eye Protection: Safety goggles with side-shields are required.^[1]
- Hand Protection: Wear suitable protective gloves.^[1]
- Skin and Body Protection: Impervious clothing should be worn to prevent skin contact.^[1]
- Respiratory Protection: A suitable respirator must be used to avoid inhalation of dust or aerosols.^[1]

Operational Plan for Handling DDO-2728

A systematic approach to handling **DDO-2728** is crucial for safety and experimental accuracy. The following workflow outlines the key steps from preparation to disposal.



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DDO-2728 Safe Handling Workflow

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

Spill Response:

- Evacuate: Evacuate personnel to a safe area.^[1]
- Ventilate: Ensure the area is adequately ventilated.^[1]

- Contain: Prevent further leakage or spillage. Keep the product away from drains and water courses.[1]
- Absorb: Use finely-powdered liquid-binding material (e.g., diatomite) to absorb solutions.[1]
- Decontaminate: Scrub surfaces and equipment with alcohol.[1]
- Dispose: Dispose of contaminated material according to regulations.[1]

Fire-Fighting Measures:

- Wear self-contained breathing apparatus and protective clothing.[1]

First Aid Measures:

- Inhalation: If inhaled, move the person to fresh air.
- Skin Contact: In case of skin contact, wash off with soap and plenty of water.
- Eye Contact: In case of eye contact, rinse thoroughly with plenty of water for at least 15 minutes.
- Ingestion: If swallowed, do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

Disposal Plan

All waste materials, including unused **DDO-2728**, contaminated materials, and empty containers, must be disposed of in accordance with federal, state, and local environmental regulations.[1] It is essential to consult with your institution's environmental health and safety (EHS) department for specific guidance on chemical waste disposal.

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References

- 1. probechem.com [probechem.com]
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